

ammonium nonanoate resistance management strategies

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Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

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Herbicide Profile: Ammonium Nonanoate

The table below summarizes key characteristics of **ammonium nonanoate** for researchers [1] [2] [3].

Property	Description
Chemical Class	Fatty acid herbicide (plant- and animal-derived substance) [3].
Mode of Action	Contact-based, non-systemic herbicide. Disrupts plant cell membranes and reduces pH, causing rapid cell death and desiccation [3].
Efficacy	Provides effective control (88-98% weed suppression) of annual and perennial weeds, moss, and saplings. More effective on smaller weeds [2] [3].
Crop Safety	Can be used in greenhouses with crops present, but is non-selective and will injure any plant tissue it contacts [1].
Environmental Fate	Rapid degradation in soil (DT ₅₀ ~1.0 day). Considered non-persistent [3].

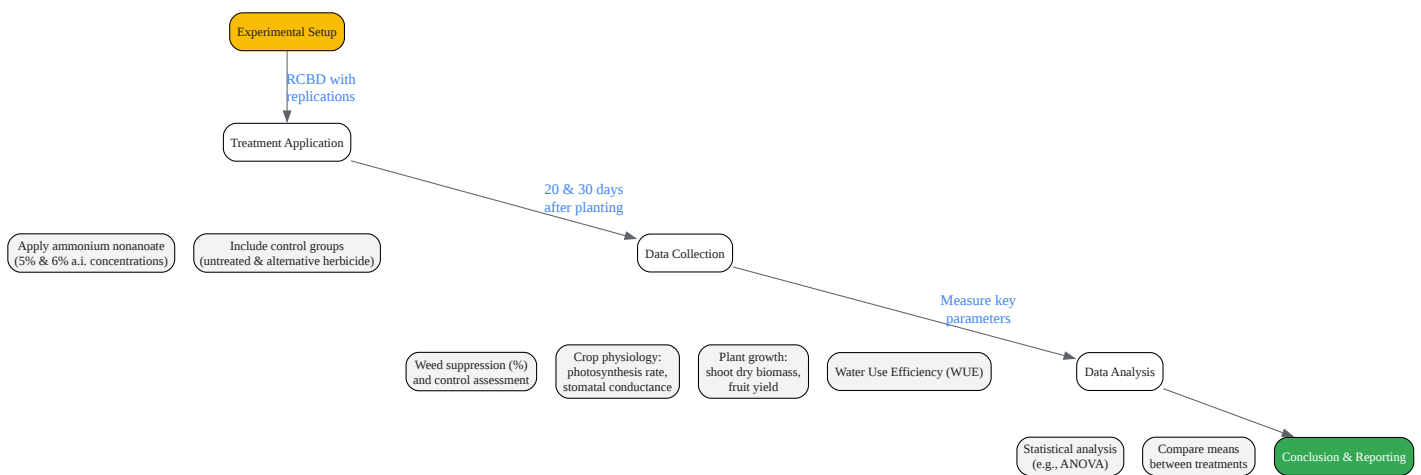
Resistance Management and Research Applications

The likelihood of resistance is low, but it is best practice to use it as part of a diversified approach.

- **Reason for Low Resistance Risk:** Its contact-based, physical action on cell membranes is a multi-site mechanism. This does not involve a specific biochemical target site that weeds can evolve to resist easily [3].
- **Proactive Resistance Management Strategies:** Use **ammonium nonanoate** in a program that includes herbicides with different modes of action. Integrate with non-chemical control methods (e.g., cultivation, mulching) to reduce overall selection pressure [1].
- **Research Applications:** It is suitable for use as a non-selective, burndown treatment in greenhouse and enclosed structure experiments. Applications must be directed to avoid contact with crop plants to prevent injury [1].

Experimental Workflow for Efficacy Testing

For researchers testing **ammonium nonanoate**, you can adapt the following protocol based on a field study conducted on pumpkin [2].



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Technical Support FAQs

- **What is the recommended concentration for effective weed control in a research setting?** A study found that **ammonium nonanoate** at 5% active ingredient (a.i.) provided effective weed suppression (88-98%), with no significant improvement at a 6% a.i. concentration [2]. Using the lower effective concentration is recommended.

- **Can ammonium nonanoate be used on all weed growth stages?** No. As a contact herbicide, it is **more effective on smaller, young weeds**. It is less effective on well-established perennial weeds with extensive root systems, as it does not translocate effectively [1].
- **What is the restricted entry interval (REI) after application in a greenhouse?** The restricted entry interval after applying **ammonium nonanoate** is **24 hours**. During this time, personnel should not enter the treated area without required personal protective equipment [1].
- **Are there any synthetic pre-emergent herbicides that can be used in rotation for resistance management?** Yes, herbicides like **indaziflam** (e.g., Marengo) and **flumioxazin** (e.g., SureGuard) are labeled for use on greenhouse floors as pre-emergent herbicides with residual activity. Note that these typically cannot be applied with crops present [1].

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References

1. Weed management in greenhouses – Part 2: Chemical... strategies [canr.msu.edu]
2. Comparison of the effects of ammonium nonanoate and ... [cambridge.org]
3. Ammonium nonanoate - AERU - University of Hertfordshire [sitem.herts.ac.uk]

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